

Essential Safety and Logistics for Handling SD-70

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Compound of Interest

Compound Name: SD-70

Cat. No.: B1223934

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the histone demethylase inhibitor, **SD-70**, including operational and disposal plans.

While **SD-70** (CAS 332173-89-4) is not classified as a hazardous substance according to Regulation (EC) No. 1907/2006 (REACH), and a formal Safety Data Sheet (SDS) is not required, it is prudent to follow standard laboratory safety protocols to minimize any potential risks. The following guidance is based on available safety information and general best practices for handling chemical compounds in a laboratory setting.

Quantitative Data Summary

Property	Value
Chemical Name	N-(Furan-2-yl(8-hydroxyquinolin-7-yl)methyl)isobutyramide
Synonyms	JHDM Inhibitor VIII, SD-70
CAS Number	332173-89-4
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₃
Molecular Weight	310.35 g/mol
Physical State	Solid

Personal Protective Equipment (PPE)

Even in the absence of designated specific hazards, the use of standard personal protective equipment is mandatory to ensure personal safety and prevent contamination.

Body Part	PPE Recommendation	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hands	Chemical-resistant Gloves	Nitrile or latex gloves are generally suitable. Inspect gloves for any tears or punctures before use.
Body	Laboratory Coat	Should be worn to protect skin and clothing from potential splashes.

Experimental Protocols: Safe Handling and Storage

Adherence to a strict operational workflow is crucial for maintaining a safe laboratory environment when working with **SD-70**.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the laboratory's chemical inventory.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Keep the container tightly sealed when not in use.

Handling and Use:

- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust particles.
- Before handling, ensure all required PPE is correctly worn.
- Use designated spatulas and weighing instruments. Clean all equipment thoroughly after use.
- Avoid direct contact with the skin and eyes.
- Prevent the formation of dust and aerosols.

In Case of a Spill:

- Alert personnel in the immediate area.
- Wear appropriate PPE, including gloves and eye protection.
- For a small spill of solid material, gently sweep it up to avoid creating dust and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent or detergent and wipe it dry.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

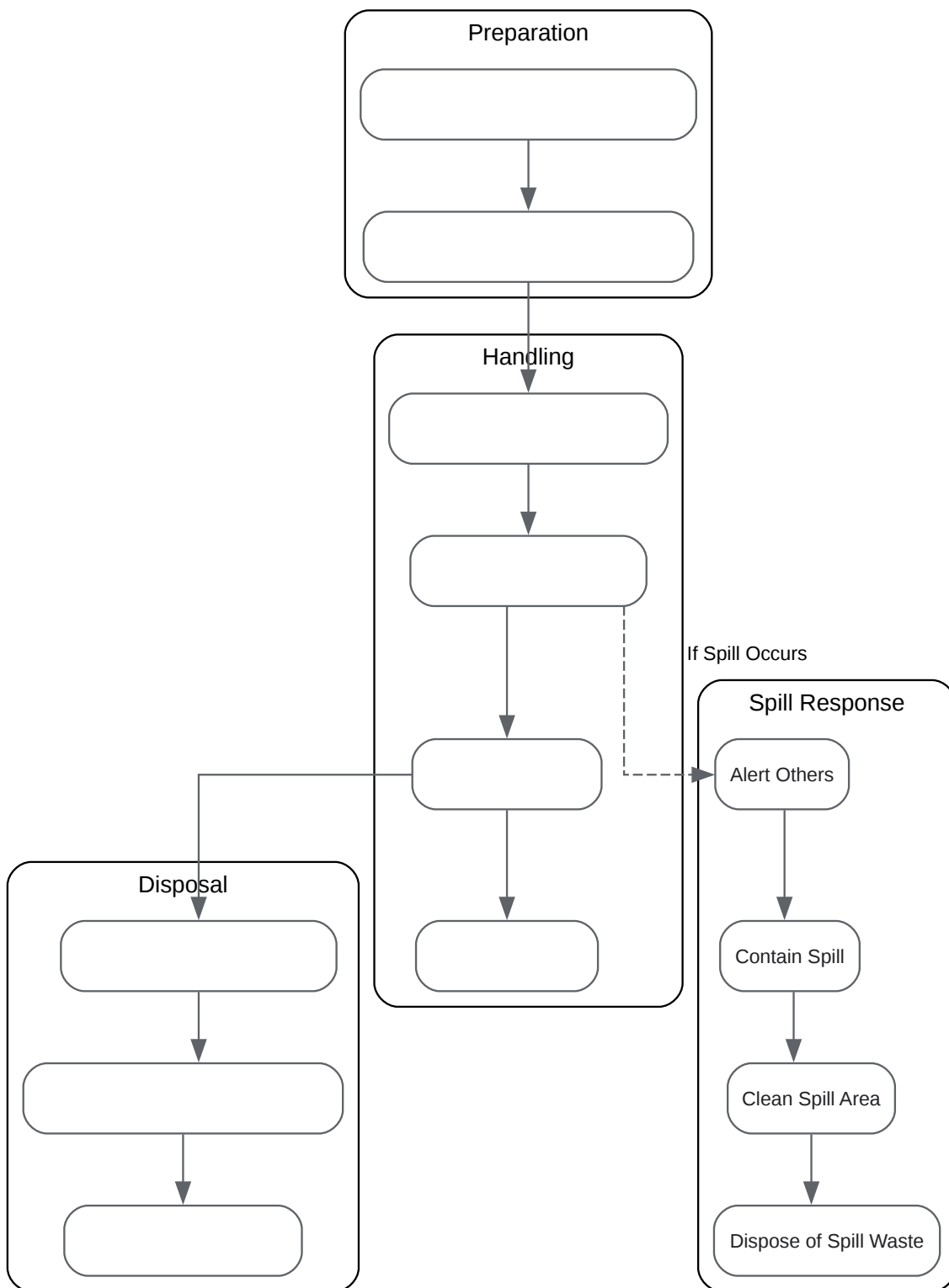
- All waste materials contaminated with **SD-70**, including unused product and contaminated lab supplies (e.g., pipette tips, gloves, weighing paper), must be collected in a designated, labeled, and sealed waste container.
- Do not mix **SD-70** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Final Disposal:

- Dispose of the chemical waste through your institution's hazardous waste management program, even if the compound itself is not classified as hazardous.
- Clearly label the waste container with the contents ("**SD-70** waste").
- Follow all local, state, and federal regulations for chemical waste disposal.

Visual Workflow for Safe Handling of **SD-70**

Workflow for Safe Handling and Disposal of SD-70

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Caption: A logical workflow for the safe handling and disposal of **SD-70**.

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